

An In-depth Technical Guide to Periodic Acid: Safety Precautions and Handling

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Compound of Interest

Compound Name: Periodic acid

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For Researchers, Scientists, and Drug Development Professionals

Periodic acid is a powerful oxidizing agent widely used in research and pharmaceutical development, particularly for cleaving vicinal diols in carbohydrates and other molecules.^[1] Its utility, however, is matched by its significant hazards, including its properties as a strong oxidizer, a corrosive agent, and a substance with the potential for severe health effects.^{[2][3]} This guide provides a comprehensive overview of the safety precautions and handling procedures necessary to work with **periodic acid** safely.

Hazard Identification and Classification

Periodic acid is classified as a hazardous substance and requires careful handling. It is a strong oxidizer that may cause or intensify fire and can cause severe skin burns and eye damage.^{[2][3][4]} Prolonged or repeated exposure can also lead to organ damage.^{[2][5]}

GHS Hazard Statements:

- H271: May cause fire or explosion; strong oxidiser.^[2]
- H314: Causes severe skin burns and eye damage.^{[2][5][6]}
- H372: Causes damage to organs through prolonged or repeated exposure.^{[2][5]}
- H400: Very toxic to aquatic life.^[2]

Physical and Chemical Properties

Property	Value	Source
Chemical Formula	H5IO6 (Orthoperiodic acid), HIO4 (Metaperiodic acid)	[1]
Appearance	Colorless crystals	[1]
Odor	Slight	[7]
pH	≥ 7	[7]
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Data not available	
Stability	Stable under recommended storage conditions. Hygroscopic. Light sensitive.	[8][9][10]

Exposure Controls and Personal Protection

To minimize exposure to **periodic acid**, a combination of engineering controls and personal protective equipment (PPE) is essential.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[8][9]
- Ensure safety showers and eyewash stations are readily accessible.[11][12]

Personal Protective Equipment (PPE)

PPE Type	Specifications	Source
Eye/Face Protection	Tightly sealed safety goggles and a face shield.	[3] [4] [6] [8]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, PVC), and a lab coat or a complete suit protecting against chemicals.	[4] [6] [13] [14]
Respiratory Protection	For dusts or aerosols, use a full-face particle respirator (N100 or P3 type). For vapors, an acid gas respirator cartridge may be necessary.	[4] [8] [13]

Safe Handling and Storage

Proper handling and storage practices are critical to prevent accidents.

Handling:

- Avoid formation of dust and aerosols.[\[8\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[8\]](#)[\[9\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[8\]](#)
- Use non-sparking tools and ground/bond containers and receiving equipment.[\[2\]](#)[\[15\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Keep containers tightly closed.[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Store away from combustible materials and other incompatible substances.[\[2\]](#)[\[3\]](#)[\[5\]](#)

- Protect from light and moisture as the substance is light-sensitive and hygroscopic.[3][8]

Incompatible Materials:

- Strong reducing agents
- Combustible materials[4][16]
- Powdered metals
- Strong bases
- Dimethyl sulfoxide (DMSO)[8][9]
- Alcohols, paper, wood, and other organic materials[15][17]

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Emergency Procedures

In the event of an emergency, prompt and correct actions are crucial.

First Aid Measures

Exposure Route	First Aid Protocol	Source
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	[4] [6] [8]
Skin Contact	Immediately remove all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Consult a physician.	[4] [6] [8] [9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.	[2] [4] [6] [8] [9]
Ingestion	DO NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[4] [6] [9]

Spill Response

For small spills, trained laboratory personnel may be able to clean them up. For large spills, evacuate the area and contact emergency services.[\[12\]](#)

Experimental Protocol: Small Spill Neutralization and Cleanup

- Evacuate and Alert: Immediately alert others in the area and evacuate if necessary.[\[12\]](#)[\[18\]](#)
- Don PPE: Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye/face protection.[\[11\]](#)

- Containment: For liquid spills, contain the spill with an absorbent pad or pillow. For solid spills, gently cover with a dry absorbent material like sand or vermiculite. DO NOT use combustible materials like sawdust.[9][11][15]
- Neutralization: Slowly and carefully neutralize the spill. For acidic spills, a weak base like sodium bicarbonate can be applied from the outside in.[19] Some commercial neutralizers will change color to indicate when the acid is fully neutralized.[11]
- Collection: Once neutralized, use plastic tools to scoop the material into a designated hazardous waste container.[11][19]
- Decontamination: Clean the spill area with soap and water.[12]
- Disposal: Label the waste container appropriately and dispose of it according to your institution's hazardous waste procedures.[9][11][18]

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Fire-Fighting Measures

- **Periodic acid** is not flammable but is a strong oxidizer and can intensify fires.[13][15][16]
- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide for extinguishing.[4][8][9] For large fires, flood the area with water from a protected position.[13]
- Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[3][8][9]

Disposal Considerations

Periodic acid and its containers must be disposed of as hazardous waste.[3]

- Do not dispose of with household garbage or allow it to reach the sewage system.[8]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[6][8]

- Contaminated materials from a spill cleanup should also be treated as hazardous waste.[18]

Toxicology and Reactivity

Toxicological Information

- Acute Effects:** Material is extremely destructive to the tissues of the mucous membranes, upper respiratory tract, eyes, and skin.[8] Ingestion can cause severe burns to the mouth, throat, and stomach.[4][13] Inhalation may be harmful and cause respiratory tract irritation.[8][13]
- Chronic Effects:** Prolonged or repeated exposure may cause damage to organs.[2][5] Chronic iodine exposure may lead to "iodism," with symptoms including salivation, headache, and fever.[15]

Reactivity Data

- Reactivity:** Can react violently or explosively with combustible, organic, or other readily oxidizable materials.[13]
- Conditions to Avoid:** Heat, flames, ignition sources, moisture, and contact with incompatible materials.[8][9][10]
- Hazardous Decomposition Products:** Under fire conditions, may decompose to produce toxic fumes of hydrogen iodide.[4][8][13]

By adhering to these stringent safety protocols, researchers and scientists can mitigate the risks associated with **periodic acid** and ensure a safe laboratory environment. Always consult the specific Safety Data Sheet (SDS) for the **periodic acid** you are using and follow all institutional and regulatory guidelines.

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References

- 1. Periodic acid - Wikipedia [en.wikipedia.org]
- 2. chemos.de [chemos.de]
- 3. carlroth.com [carlroth.com]
- 4. sodiumiodide.net [sodiumiodide.net]
- 5. carlroth.com [carlroth.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. shop.leicabiosystems.com [shop.leicabiosystems.com]
- 8. agarscientific.com [agarscientific.com]
- 9. hurstscientific.com.au [hurstscientific.com.au]
- 10. fishersci.com [fishersci.com]
- 11. How to Respond to an Acid Spill in the Workplace | Acid Spill Clean Up [absorbentsonline.com]
- 12. EHSO Manual 2025-2026 - Spill Control/Emergency Response [labman.ouhsc.edu]
- 13. szabo-scandic.com [szabo-scandic.com]
- 14. pentachemicals.eu [pentachemicals.eu]
- 15. sdfine.com [sdfine.com]
- 16. lobachemie.com [lobachemie.com]
- 17. Appendix K - Incompatible Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 18. ehs.princeton.edu [ehs.princeton.edu]
- 19. Hazardous Material Spill | Emergency Information [emergency.weill.cornell.edu]
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